

6-Hydrazinylquinoline chemical properties and reactivity

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Compound of Interest

Compound Name: 6-Hydrazinylquinoline

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An In-depth Technical Guide to **6-Hydrazinylquinoline**: Chemical Properties and Reactivity

Introduction

6-Hydrazinylquinoline is a heterocyclic aromatic compound from the quinoline family, characterized by a hydrazine group (-NHNH₂) at the 6-position of the quinoline ring.^[1] This compound and its derivatives are of significant interest to researchers in medicinal chemistry and materials science due to their versatile reactivity and potential biological activities. This guide provides a comprehensive overview of the chemical properties, reactivity, and common experimental protocols associated with **6-hydrazinylquinoline**, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

6-Hydrazinylquinoline is often handled as its hydrochloride salt to improve stability and solubility in polar solvents.^[1] The key physicochemical properties of both the free base and its hydrochloride salt are summarized in the table below.

Property	6-Hydrazinylquinoline	6-Hydrazinylquinoline Hydrochloride
Chemical Formula	C ₉ H ₉ N ₃	C ₉ H ₁₀ ClN ₃
Molecular Weight	159.19 g/mol	195.65 g/mol [1][2][3][4]
CAS Number	16023-69-1[1]	120209-22-5[1][2][3] or 103755-52-8[5][6]
Appearance	Crystalline solid[1]	White crystalline powder or solid[5]
Solubility	Soluble in organic solvents[1]	Soluble in water and polar solvents[1][5]
Melting Point	Not specified	Approximately 170-175°C[5]
Functional Groups	Quinoline ring, hydrazine group[1]	Quinoline ring, hydrazine group[1]

Reactivity and Synthetic Applications

The chemical reactivity of **6-hydrazinylquinoline** is primarily dictated by the nucleophilic nature of the hydrazine moiety.[1] This functional group readily participates in a variety of chemical transformations, making it a valuable intermediate in organic synthesis.

Nucleophilic Reactions

The terminal nitrogen atom of the hydrazine group possesses a lone pair of electrons, rendering it strongly nucleophilic. This allows it to react with a wide range of electrophiles.

- **Condensation Reactions:** **6-Hydrazinylquinoline** reacts with aldehydes and ketones to form the corresponding hydrazones. This reaction is a cornerstone of its synthetic utility, providing a scaffold for further functionalization.
- **Acylation:** Reaction with acyl chlorides or anhydrides leads to the formation of N-acyl derivatives.

Cyclization Reactions

The bifunctional nature of **6-hydrazinylquinoline**, possessing both a nucleophilic hydrazine group and an aromatic quinoline core, makes it an excellent precursor for the synthesis of various fused heterocyclic systems. These reactions often proceed through an initial condensation followed by an intramolecular cyclization. For instance, reaction with β -dicarbonyl compounds can yield pyrazole-fused quinolines.

Synthesis of Biologically Active Molecules

Derivatives of **6-hydrazinylquinoline** have been investigated for a range of biological activities. For example, quinoline hydrazone derivatives have been synthesized and evaluated for their antifungal properties.^[7] The ability of the quinoline scaffold and the hydrazone linkage to coordinate with metal ions has also led to the development of metal complexes with potential antimicrobial and anticancer activities.^[7]

Experimental Protocols

The following are generalized methodologies for key experiments involving **6-hydrazinylquinoline**. Researchers should consult specific literature for detailed, substrate-specific conditions.

General Synthesis of 6-Hydrazinylquinoline

The most common synthetic route to **6-hydrazinylquinoline** involves the nucleophilic aromatic substitution of a 6-haloquinoline with hydrazine.

Materials:

- 6-Haloquinoline (e.g., 6-chloroquinoline or 6-bromoquinoline)
- Hydrazine hydrate
- Solvent (e.g., ethanol, isopropanol)

Procedure:

- A mixture of the 6-haloquinoline and an excess of hydrazine hydrate in a suitable solvent is heated to reflux.

- The reaction progress is monitored using an appropriate technique, such as Thin Layer Chromatography (TLC).[8]
- Upon completion, the reaction mixture is cooled, and the product is isolated. This may involve pouring the mixture into water to precipitate the product.[8]
- The crude product is collected by filtration, washed with water, and can be further purified by recrystallization from a suitable solvent to yield pure **6-hydrazinylquinoline**.[8]

General Synthesis of Quinoline-6-yl-hydrazones

Materials:

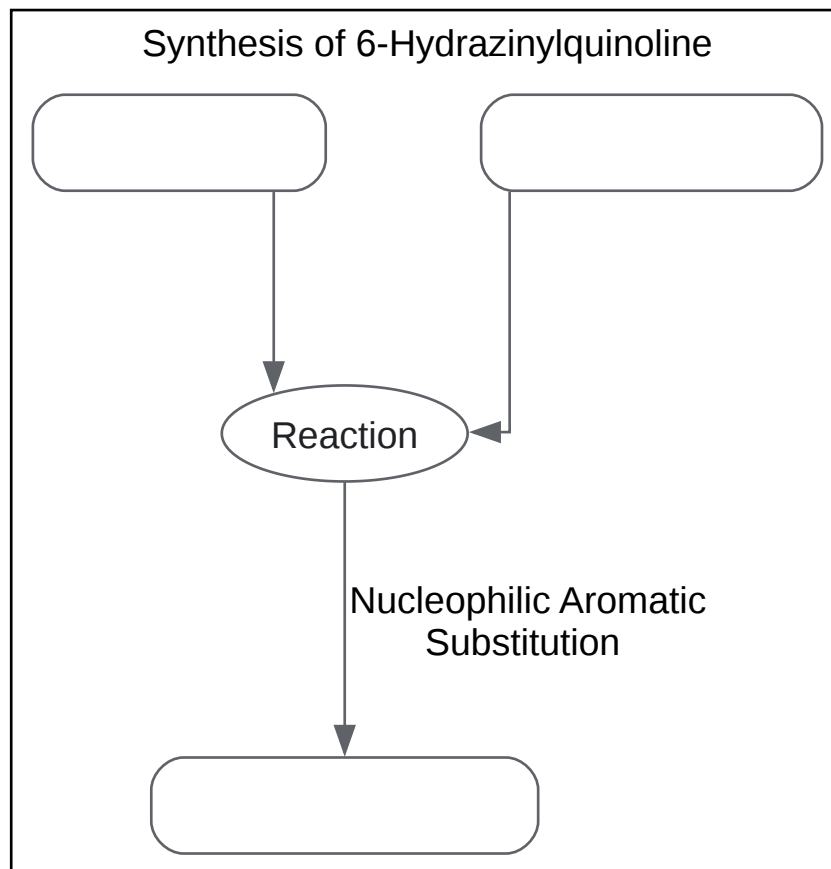
- **6-Hydrazinylquinoline**
- An appropriate aldehyde or ketone
- Solvent (e.g., ethanol)
- Catalyst (optional, e.g., a few drops of acetic acid)

Procedure:

- Dissolve **6-hydrazinylquinoline** in the chosen solvent.
- Add an equimolar amount of the aldehyde or ketone to the solution. A catalytic amount of acid can be added to facilitate the reaction.
- The mixture is typically stirred at room temperature or gently heated until the reaction is complete, as indicated by TLC.
- The resulting hydrazone often precipitates from the solution upon cooling.
- The product is collected by filtration, washed with a cold solvent, and dried. Recrystallization can be performed for further purification.

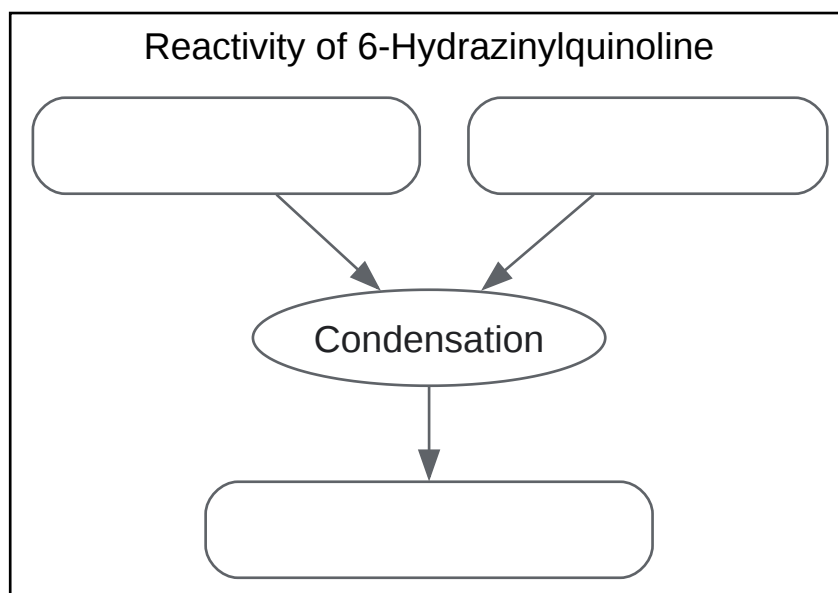
Visualizations

The following diagrams illustrate key synthetic and logical pathways involving **6-hydrazinylquinoline**.



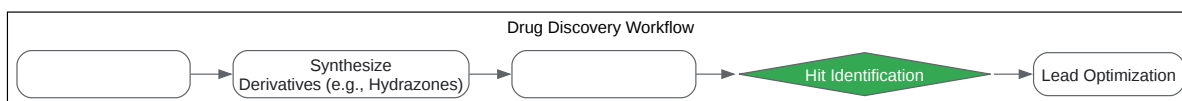
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Caption: General synthesis of **6-Hydrazinylquinoline**.



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Caption: Formation of hydrazones from **6-Hydrazinylquinoline**.



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Caption: Application of **6-Hydrazinylquinoline** in a drug discovery workflow.

Safety Information

6-Hydrazinylquinoline and its salts should be handled with care in a well-ventilated area.^[5] Appropriate personal protective equipment, including gloves and safety goggles, should be worn.^[5] Direct contact with skin and eyes should be avoided, as well as inhalation of dust.^[5] Store the compound in a cool, dry place away from oxidizing agents.^[5]

Conclusion

6-Hydrazinylquinoline is a versatile building block in organic and medicinal chemistry. Its nucleophilic hydrazine group allows for a wide array of chemical transformations, leading to the synthesis of diverse molecular architectures. The accessibility of this compound and the straightforward nature of its reactions make it a valuable tool for the development of novel compounds with potential applications in drug discovery and materials science.

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